

Comparison at a Glance: MEGA-10 vs. Octyl Glucoside

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Decanoyl N-methylglucamide

CAS No.: 85261-20-7

Cat. No.: S572507

Get Quote

| Property | MEGA-10 | Octyl Glucoside (OG) |
|--------------------------------------|---|---|
| Chemical Name | N-decanoyl-N-methylglucamine [1] [2] | n-Octyl-β-d-glucopyranoside [3] [4] |
| IUPAC Name | Information not available in search results | (2R,3S,4S,5R,6R)-2-(Hydroxymethyl)-6-(octyloxy)oxane-3,4,5-triol [4] |
| Chemical Class | Nonionic, glycoside (glucamide) [1] | Nonionic, alkyl glycoside [3] [4] |
| Molecular Formula | C ₁₇ H ₃₅ NO ₆ [2] | C ₁₄ H ₂₈ O ₆ [4] |
| Molecular Weight | 349.47 g/mol [2] | 292.37 g/mol [4] |
| Critical Micelle Concentration (CMC) | Lower than C12 TAB (detailed value not available in search results) [1] | 0.025 M (~0.7% w/v) [4] |
| Aggregation Number | ~140 (pure micelles); reduced in mixed systems [1] [5] | Information not available in search results |
| Primary Applications | Membrane protein solubilization, mixed micelle studies [1] | Membrane protein solubilization & purification, HIV inactivation, contact lens conditioning [4] |

| Property | MEGA-10 | Octyl Glucoside (OG) |
|-------------|---|---|
| Key Feature | Effective membrane solubilizer; studied in binary mixtures with ionic surfactants [1] | High selectivity for immunoprecipitation; does not denature proteins; can be easily removed [4] |

Key Experimental Findings and Protocols

The value of these surfactants is often demonstrated in specific experimental contexts. Here are some key findings and methodologies from the literature.

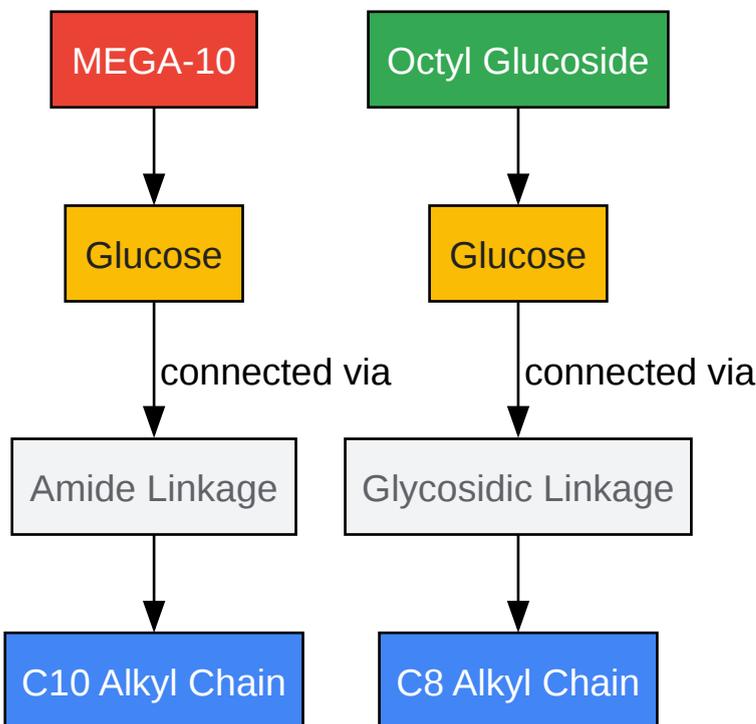
- **Mixed Micelle Studies with MEGA-10:** A 2007 study investigated binary systems of MEGA-10 with alkyltrimethylammonium bromides (C12, C14, C16 TAB). Key methodologies and findings included [1] [5]:
 - **Analysis Methods:** The micellization process was studied using theories from Rubingh and Maeda. Parameters like counter-ion binding, aggregation number, and micelle polarity were determined using techniques such as fluorescence spectroscopy and conductometry [1] [5].
 - **Key Finding:** The mixtures showed **synergistic interactions**, indicated by negative interaction parameters (β) in Rubingh's model. The micellar aggregation number of pure MEGA-10 (approx. 140) decreased upon the addition of ionic surfactants [1] [5].
 - **Thermodynamics:** The standard free energy of micellization (ΔG°_m) was found to be negative, indicating a spontaneous process, and became more negative with increasing chain length of the ionic surfactant partner [1].
- **Octyl Glucoside in Separation Membranes:** Research has explored OG's use in stabilizing polymer membranes for olefin/paraffin separation [6].
 - **Experimental Protocol:** Silver tetrafluoroborate (AgBF_4) and OG were dissolved in an aqueous solution of polyvinylpyrrolidone (PVP). This solution was cast onto a polysulfone support to create a composite membrane. Its performance was tested in a gas permeation cell with a propylene/propane mixture [6].
 - **Key Finding:** The addition of OG to PVP/ AgBF_4 membranes significantly **improved long-term stability**. It suppressed the coalescence and growth of silver particles that otherwise degraded membrane performance, acting as a protective surfactant film [6].

A Researcher's Guide to Applications

Based on their distinct properties, here is a guide to their typical applications in a research setting.

- **MEGA-10** is recognized as an effective nonionic surfactant for **membrane solubilization** [1]. Its behavior has been particularly well-studied in **mixed binary systems** with ionic surfactants, where it demonstrates synergistic effects, making it an interesting candidate for formulating complex detergent systems for membrane protein work [1] [5].
- **Octyl Glucoside** is a gold-standard detergent for **membrane protein biochemistry**. Its key advantages include effective solubilization **without denaturing proteins** and the fact that it can be **easily removed** from protein preparations via dialysis or dilution, thanks to its relatively high CMC [4]. It is also noted for improving the **selectivity of immunoprecipitation** of tyrosine-phosphorylated proteins and has been used in other specialized applications like inactivating HIV and conditioning contact lenses [4].

To help visualize the core structural difference that defines these surfactants, see the diagram below.



[Click to download full resolution via product page](#)

How to Choose for Your Experiment

Your choice between MEGA-10 and Octyl Glucoside will depend heavily on your specific experimental goals.

- **For purifying proteins that are sensitive or require a mild environment, Octyl Glucoside** is often the preferred first choice due to its well-established record of preserving protein activity and the ease of its removal post-solubilization [4].
- **If you are studying the fundamentals of micelle formation or designing a custom mixed surfactant system, MEGA-10** presents a compelling option. Its behavior in mixtures with ionic surfactants is documented and can be leveraged to tune micellar properties like size and polarity [1].
- **For applications where surfactant solubility and Krafft temperature are critical**, note that the anomeric configuration (α vs. β) of alkyl glycosides can significantly influence these properties. While specific data for MEGA-10 is limited, this is a key consideration for sugar-based surfactants in general [7].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. On mixed binary surfactant systems comprising MEGA and... 10 [pubmed.ncbi.nlm.nih.gov]
2. - Mega | TargetMol 10 [targetmol.com]
3. Surface and volumetric properties of n-octyl- β -d- ... [sciencedirect.com]
4. - Wikipedia Octyl glucoside [en.wikipedia.org]
5. (PDF) On mixed binary surfactant systems comprising MEGA and... 10 [academia.edu]
6. Effect of nonionic n-octyl β -d-glucopyranoside surfactant on ... [sciencedirect.com]
7. Sugar-Based Surfactants: Effects of Structural Features on ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Comparison at a Glance: MEGA-10 vs. Octyl Glucoside].

Smolecule, [2026]. [Online PDF]. Available at:

[<https://www.smolecule.com/products/b572507#comparing-mega-10-with-octyl-glucoside>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com